

Proper Disposal of AS-041164: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AS-041164

Cat. No.: B10767956

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For researchers and scientists engaged in drug development, the safe handling and disposal of chemical compounds are paramount to ensuring a secure laboratory environment and maintaining regulatory compliance. This document provides essential safety and logistical information for the proper disposal of **AS-041164**, a selective PI 3-K Gamma isoform inhibitor also known by its CAS number 6318-41-8.

Based on available safety data, **AS-041164** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, adherence to standard laboratory chemical disposal procedures is crucial to mitigate any potential risks and uphold best practices in laboratory safety.

Immediate Safety and Handling

Before proceeding with disposal, it is important to follow standard safety protocols when handling **AS-041164**. Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. In case of spillage, the area should be cleaned promptly, avoiding dust generation for solid forms of the compound.

Quantitative Data for Disposal

No specific quantitative data, such as concentration limits for neutralization or specific chemical reactants for degradation, are stipulated for the disposal of **AS-041164** due to its non-hazardous classification. The primary concern is the proper containment and disposal through appropriate waste streams.

Parameter	Value	Source
Hazard Classification	Not classified as hazardous	Cayman Chemical Safety Data Sheet
Special Disposal Treatment	None specified	General Laboratory Waste Guidelines

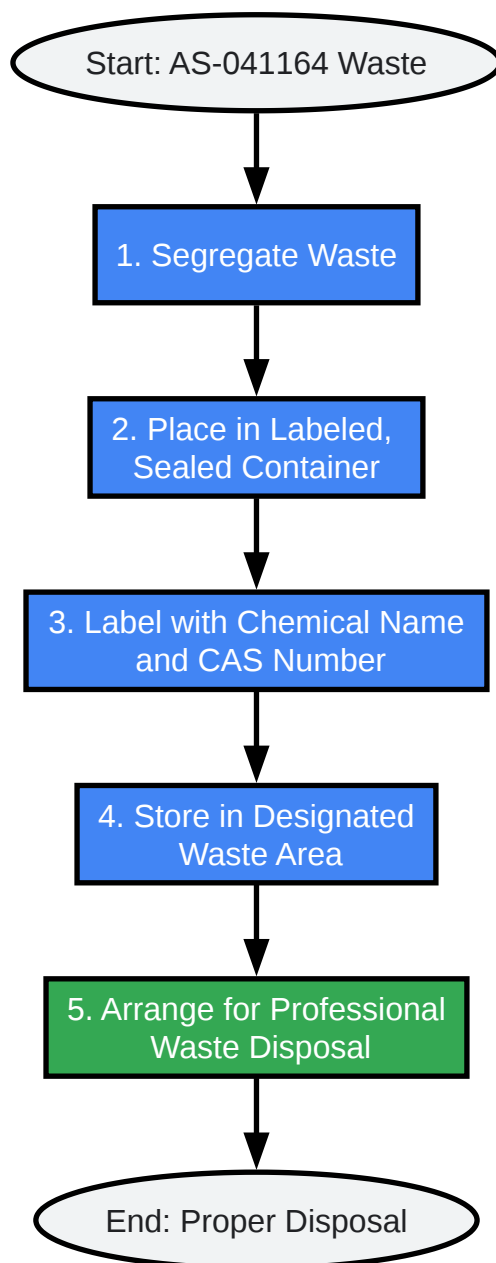
Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **AS-041164** is to engage a licensed chemical waste disposal company. This ensures that the compound is managed in an environmentally responsible and compliant manner. For small quantities in a research setting, the following steps should be followed:

- Segregation: Isolate the **AS-041164** waste from other laboratory waste streams to prevent cross-contamination.
- Containment: Place the solid waste in a clearly labeled, sealed, and appropriate waste container. Ensure the container is robust and will not leak.
- Labeling: Clearly label the waste container with the chemical name "**AS-041164**" and its CAS number "6318-41-8". Indicate that it is non-hazardous waste.
- Storage: Store the sealed container in a designated waste accumulation area, away from incompatible materials, until it is collected by a licensed waste disposal service.
- Professional Disposal: Arrange for the collection of the waste by a certified chemical waste disposal contractor. Do not dispose of **AS-041164** in regular trash or down the drain.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **AS-041164**.



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Caption: Workflow for the proper disposal of **AS-041164**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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